

Unveiling the Molecular Profile of Methyl Dihydroabietate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl dihydroabietate*

Cat. No.: B1630139

[Get Quote](#)

Methyl dihydroabietate, a derivative of abietic acid found in pine resin, is a compound of significant interest in various scientific and industrial fields. This technical guide provides a concise overview of its fundamental molecular characteristics, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Attributes

Methyl dihydroabietate is chemically identified by its specific molecular formula and weight, which are crucial for a wide range of applications, from chemical synthesis to pharmacological studies.

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₄ O ₂	[1] [2] [3]
Molecular Weight	318.5 g/mol	[1] [2] [3]

The structural arrangement of **methyl dihydroabietate**, a diterpenoid ester, underpins its chemical behavior and biological activities.[\[1\]](#)

Chemical Identification

For precise identification and tracking in experimental and regulatory contexts, the following identifiers are assigned to **methyl dihydroabietate**:

Identifier	Value
CAS Number	33892-18-1
IUPAC Name	methyl (1R,4aR,4bS,8aS,10aR)-1,4a-dimethyl-7-propan-2-yl-2,3,4,4b,5,6,8a,9,10,10a-decahydronaphthalene-1-carboxylate

Logical Relationship of Key Properties

The following diagram illustrates the fundamental relationship between the elemental composition and the resulting molecular properties of **methyl dihydroabietate**.

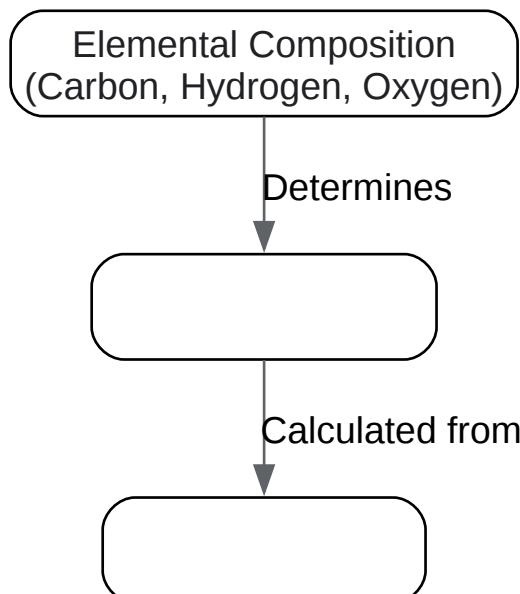


Figure 1: Derivation of Molecular Properties

[Click to download full resolution via product page](#)

Figure 1: Derivation of Molecular Properties

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Methyl dihydroabietate | 33892-18-1 [smolecule.com]
- 2. Methyl dihydroabietate | C21H34O2 | CID 22216196 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- To cite this document: BenchChem. [Unveiling the Molecular Profile of Methyl Dihydroabietate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630139#methyl-dihydroabietate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com